

Application Notes and Protocols: ALK4290 Dihydrochloride in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ALK4290 dihydrochloride

Cat. No.: B10860155

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Introduction

ALK4290 dihydrochloride is a potent and orally active inhibitor of the C-C chemokine receptor type 3 (CCR3).[1] It has a K_i value of 3.2 nM for human CCR3.[1] This compound is under investigation for its therapeutic potential in conditions such as neovascular age-related macular degeneration (nAMD) and Parkinson's disease.[1] These application notes provide detailed protocols for the preparation, storage, and use of **ALK4290 dihydrochloride** stock solutions in dimethyl sulfoxide (DMSO), a common solvent for in vitro and in vivo studies.

Data Presentation

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	$C_{27}H_{36}Cl_2N_5O_3$	MedChemExpress
Molecular Weight	584.97 g/mol	[2]
CAS Number	1372127-19-9	[2]
Appearance	White to off-white solid	---
Purity	≥98%	---

Solubility and Recommended Storage

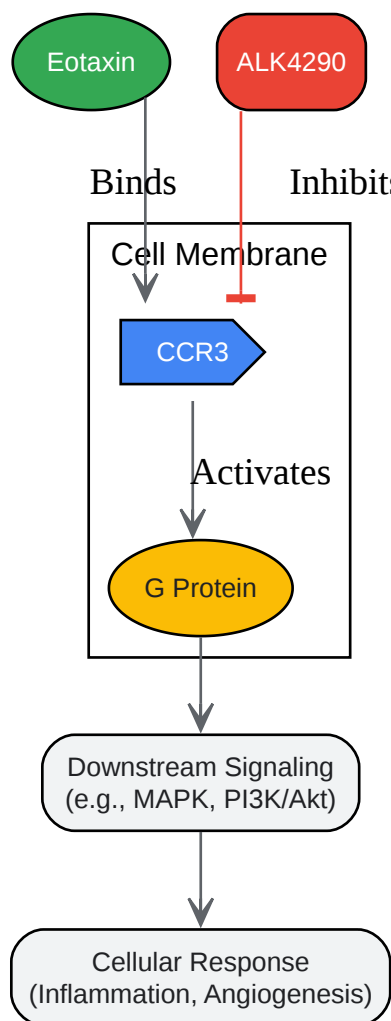
Solvent	Concentration	Storage Temperature	Shelf Life (in solvent)	Reference
DMSO	≥10 mM	-20°C	1 month	[3]
		-80°C	6 months	[3]

Note: While a 10 mM stock solution in DMSO is readily achievable, the maximum solubility of **ALK4290 dihydrochloride** in DMSO has not been publicly reported. It is recommended to perform a small-scale solubility test if higher concentrations are required. For cell-based assays, the final concentration of DMSO should typically be kept below 0.5% to avoid cytotoxicity.[3]

Signaling Pathway

ALK4290 functions by inhibiting the CCR3 signaling pathway. CCR3 is a G protein-coupled receptor that, upon binding to its chemokine ligands (e.g., eotaxins), activates downstream signaling cascades. These pathways are implicated in inflammatory responses and angiogenesis, which are key processes in the pathology of diseases like nAMD.

ALK4290 Mechanism of Action



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Caption: ALK4290 inhibits eotaxin binding to CCR3, blocking downstream signaling.

Experimental Protocols

Preparation of a 10 mM ALK4290 Dihydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ALK4290 dihydrochloride** in DMSO.

Materials:

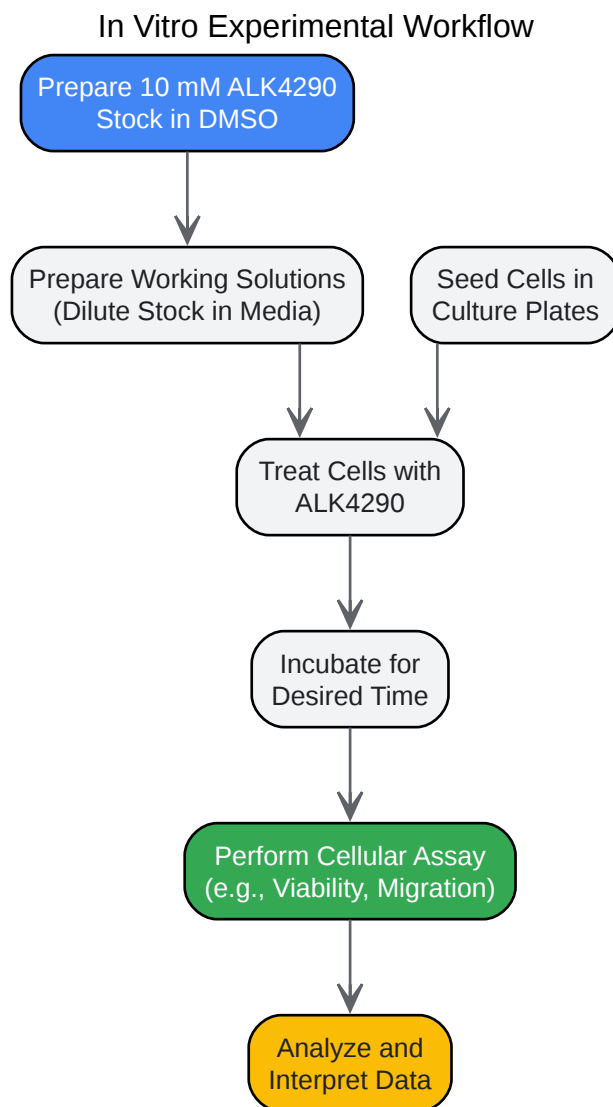
- **ALK4290 dihydrochloride** (MW: 584.97 g/mol)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance
- Pipettes

Procedure:

- **Equilibrate:** Allow the vial of **ALK4290 dihydrochloride** powder to reach room temperature before opening to prevent moisture condensation.
- **Weigh:** Accurately weigh out a desired amount of **ALK4290 dihydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.85 mg of the compound.
 - Calculation: $0.01 \text{ mol/L} \times 0.001 \text{ L} \times 584.97 \text{ g/mol} = 0.0058497 \text{ g} = 5.85 \text{ mg}$
- **Dissolve:** Add the appropriate volume of anhydrous DMSO to the weighed **ALK4290 dihydrochloride**. For the example above, add 1 mL of DMSO.
- **Mix:** Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution, but avoid excessive heat.
- **Aliquot:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This minimizes the number of freeze-thaw cycles the main stock undergoes.
- **Store:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[3]

Experimental Workflow: In Vitro Cell-Based Assay

This workflow outlines the general steps for using the **ALK4290 dihydrochloride** stock solution in a cell-based assay.



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Caption: General workflow for in vitro experiments using ALK4290.

Protocol for Preparing Working Solutions for Cell Culture:

- Thaw Stock: Thaw a single aliquot of the 10 mM ALK4290 stock solution at room temperature.

- **Serial Dilution (if necessary):** It is often recommended to perform serial dilutions of the stock solution in DMSO to create intermediate stocks before the final dilution into cell culture medium. This helps to ensure accuracy and minimize pipetting errors.
- **Final Dilution:** Dilute the stock or intermediate stock solution into pre-warmed cell culture medium to achieve the desired final concentration. To avoid precipitation, it is best to add the DMSO solution to the medium while gently vortexing or mixing.
 - **Important:** Ensure the final concentration of DMSO in the cell culture medium is below the toxic level for your specific cell line, typically less than 0.5%.^[3] Include a vehicle control (medium with the same final concentration of DMSO) in your experimental setup.
- **Application:** Remove the existing medium from the cultured cells and replace it with the medium containing the desired concentration of ALK4290.
- **Incubation:** Incubate the cells for the experimentally determined time period before proceeding with the downstream assay.

Stability and Handling

- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles of the DMSO stock solution, as this can lead to degradation of the compound.^[3] Aliquoting into single-use volumes is the best practice.
- **Moisture:** DMSO is hygroscopic and will readily absorb water from the atmosphere. The presence of water can affect the stability of dissolved compounds.^[4] Use anhydrous DMSO and keep stock solution vials tightly sealed.
- **Light Sensitivity:** While specific data for ALK4290 is unavailable, it is good practice to protect stock solutions from light by storing them in amber vials or wrapping them in foil.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling **ALK4290 dihydrochloride** and DMSO.
- DMSO can facilitate the absorption of substances through the skin. Handle with care.

- Consult the Safety Data Sheet (SDS) for **ALK4290 dihydrochloride** for comprehensive safety information.

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